

Application Note: Spectroscopic Characterization of Desethyl methyl etodolac

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Compound of Interest

Compound Name: *Desethyl methyl etodolac*

CAS No.: 109518-50-5

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Abstract: This document provides a comprehensive guide to the spectroscopic characterization of **Desethyl methyl etodolac** (IUPAC: 2-(8-ethyl-1-methyl-4,9-dihydro-3H-pyrano[3,4-b]indol-1-yl)acetic acid), a key analog and potential impurity of the non-steroidal anti-inflammatory drug (NSAID), Etodolac. Unambiguous structural confirmation is paramount for regulatory compliance and ensuring the quality and safety of pharmaceutical products. This application note details optimized protocols for Nuclear Magnetic Resonance (NMR) and Fourier-Transform Infrared (FTIR) spectroscopy, offering researchers and drug development professionals a robust framework for the identification and structural elucidation of this compound. The methodologies are designed to be self-validating, with an emphasis on the rationale behind experimental choices to ensure reproducible and reliable results.

Introduction and Scientific Background

Desethyl methyl etodolac is structurally related to Etodolac, a well-established NSAID that functions as a preferential inhibitor of the cyclooxygenase-2 (COX-2) enzyme.[1][2] In the synthesis and degradation pathways of Etodolac, various related substances can emerge as impurities. **Desethyl methyl etodolac**, which features a methyl group instead of an ethyl group at the C1 position of the pyrano-indole core, is one such potential impurity.[3][4] The rigorous

identification and characterization of such impurities are mandated by regulatory bodies like the ICH to ensure the safety and efficacy of the final drug product.[5]

Spectroscopic techniques are central to this characterization. NMR spectroscopy provides detailed information about the carbon-hydrogen framework and the connectivity of atoms, while IR spectroscopy offers a distinct fingerprint of the functional groups present in the molecule.[6] This guide presents a systematic approach to leveraging these two powerful techniques for the definitive structural confirmation of **Desethyl methyl etodolac**.

Molecular Structure and Key Features

The first step in any spectroscopic analysis is a thorough understanding of the molecule's structure. The key features of **Desethyl methyl etodolac** ($C_{16}H_{19}NO_3$) that will be interrogated by NMR and IR are the indole ring system, the pyran ring, the carboxylic acid, and the specific alkyl substituents.

Caption: Figure 1: Chemical Structure of **Desethyl methyl etodolac**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise structure of an organic molecule. By analyzing the chemical shifts, multiplicities, and integrations of ^1H and ^{13}C spectra, a complete structural assignment can be made. For complex molecules like this, 2D NMR experiments (e.g., COSY, HSQC) are often essential for unambiguous assignments.

Rationale for Experimental Choices

- Solvent Selection: The choice of a deuterated solvent is the first critical step and depends primarily on the analyte's solubility.[7] **Desethyl methyl etodolac** has both a non-polar heterocyclic core and a polar carboxylic acid group.
 - Deuterated Dimethyl Sulfoxide (DMSO- d_6): This is the recommended solvent. Its high polarity effectively dissolves the compound, and its high boiling point is suitable for variable temperature studies. Crucially, it allows for the observation of exchangeable protons (N-H from the indole and O-H from the carboxylic acid), which are often key structural indicators.[8][9]

- Deuterated Chloroform (CDCl_3): While a common NMR solvent, it may not fully dissolve the compound due to the carboxylic acid.[10] Furthermore, the acidic proton of the $-\text{COOH}$ group may exchange or produce a very broad, poorly resolved signal.

Protocol 1: NMR Sample Preparation and Data Acquisition

Methodology:

- Sample Weighing: Accurately weigh 5-10 mg of **Desethyl methyl etodolac** reference standard or sample into a clean, dry vial.
- Solvent Addition: Add approximately 0.7 mL of DMSO-d_6 to the vial.
- Dissolution: Vortex or gently sonicate the mixture until the sample is fully dissolved. A clear, particulate-free solution should be obtained.[9]
- Transfer: Using a clean Pasteur pipette, transfer the solution into a high-quality 5 mm NMR tube. The sample height should be at least 4.5 cm to ensure it is within the detection region of the NMR coil.[8][11]
- Instrumentation: Acquire spectra on a 400 MHz (or higher) spectrometer.
- Data Acquisition:
 - ^1H NMR: Acquire with a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
 - ^{13}C NMR: Acquire using a proton-decoupled pulse program (e.g., zgpg30). A larger number of scans will be required (e.g., 1024 or more) due to the low natural abundance of ^{13}C .
 - 2D NMR (Recommended): Perform COSY (^1H - ^1H correlation) and HSQC (^1H - ^{13}C one-bond correlation) experiments to confirm assignments.

Expected NMR Data and Interpretation

The following tables summarize the predicted chemical shifts (δ) in ppm relative to tetramethylsilane (TMS). These predictions are based on the known spectra of Etodolac and general principles of NMR spectroscopy.[\[12\]](#)

Table 1: Predicted ^1H NMR Assignments for **Desethyl methyl etodolac** (in DMSO- d_6)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~12.0	br s	1H	-COOH	Very deshielded, exchangeable acidic proton.
~10.8	s	1H	Indole N-H	Deshielded due to aromaticity and electronegative nitrogen.
7.2 - 6.8	m	3H	Ar-H	Aromatic protons on the benzene portion of the indole ring.
~4.1	t	2H	-O-CH ₂ -	Methylene protons adjacent to the pyran oxygen.
~2.9	t	2H	-CH ₂ - (pyran)	Methylene protons adjacent to the indole ring.
~2.7	q	2H	Ar-CH ₂ -CH ₃	Methylene protons of the 8-ethyl group, split by the adjacent methyl.
~2.6	s	2H	-CH ₂ -COOH	Methylene protons of the acetic acid side chain. May appear as an AB quartet.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~1.4	s	3H	C(1)-CH ₃	Singlet for the methyl group at the chiral center.

| ~1.2 | t | 3H | Ar-CH₂-CH₃ | Triplet for the methyl protons of the 8-ethyl group. |

Table 2: Predicted ¹³C NMR Assignments for **Desethyl methyl etodolac** (in DMSO-d₆)

Chemical Shift (δ , ppm)	Carbon Type	Assignment
~173	Quaternary	Carboxylic Acid (-COOH)
~136 - 128	Quaternary	Aromatic carbons (C-N, C-C-O, C-Et)
~120 - 108	Tertiary	Aromatic carbons (C-H)
~105	Quaternary	Indole C adjacent to N
~80	Quaternary	C1 (Chiral center)
~65	Secondary	-O-CH ₂ - (pyran)
~45	Secondary	-CH ₂ -COOH
~25	Secondary	Ar-CH ₂ -CH ₃
~23	Primary	C(1)-CH ₃
~21	Secondary	-CH ₂ - (pyran)

| ~15 | Primary | Ar-CH₂-CH₃ |

Fourier-Transform Infrared (IR) Spectroscopy

FTIR spectroscopy is a rapid and non-destructive technique ideal for identifying the functional groups within a molecule.^[13] The resulting spectrum serves as a molecular "fingerprint" that can be used for material identification and quality control.^[6]

Rationale for Experimental Choices

- Sampling Technique: Attenuated Total Reflectance (ATR) is the preferred method for solid pharmaceutical samples. It requires minimal to no sample preparation, eliminating the need for making KBr pellets, and provides high-quality, reproducible spectra.[\[14\]](#)[\[15\]](#)

Protocol 2: ATR-FTIR Data Acquisition

Methodology:

- Instrument Preparation: Ensure the ATR crystal (typically diamond or zinc selenide) is clean. Run a background spectrum in air.
- Sample Application: Place a small amount (a few milligrams) of the solid **Desethyl methyl etodolac** sample directly onto the ATR crystal, ensuring complete coverage of the crystal surface.
- Apply Pressure: Use the instrument's pressure clamp to apply firm, consistent pressure to the sample. This ensures good contact between the sample and the crystal, which is essential for a strong signal.
- Data Collection: Collect the IR spectrum, typically over a range of 4000-400 cm^{-1} . Co-add multiple scans (e.g., 32) to improve the signal-to-noise ratio.
- Cleaning: After analysis, clean the ATR crystal thoroughly with an appropriate solvent (e.g., isopropanol) and a soft tissue.

Expected IR Data and Interpretation

The IR spectrum of **Desethyl methyl etodolac** will show characteristic absorption bands corresponding to its functional groups.

Table 3: Predicted Characteristic IR Absorption Bands for **Desethyl methyl etodolac**

Wavenumber (cm ⁻¹)	Intensity	Vibration Type	Functional Group Assignment
3400 - 3300	Medium, Sharp	N-H Stretch	Indole N-H
3300 - 2500	Strong, Broad	O-H Stretch	Carboxylic Acid O-H
3000 - 2850	Medium	C-H Stretch	Aliphatic (CH ₃ , CH ₂)
~1710	Strong, Sharp	C=O Stretch	Carboxylic Acid C=O
1600 - 1450	Medium-Strong	C=C Stretch	Aromatic Ring
1300 - 1200	Strong	C-O Stretch	Carboxylic Acid C-O

| 1150 - 1050 | Strong | C-O Stretch | Pyran Ether C-O-C |

Integrated Spectroscopic Workflow

A logical workflow ensures that data is collected and analyzed efficiently, leading to a confident structural assignment.

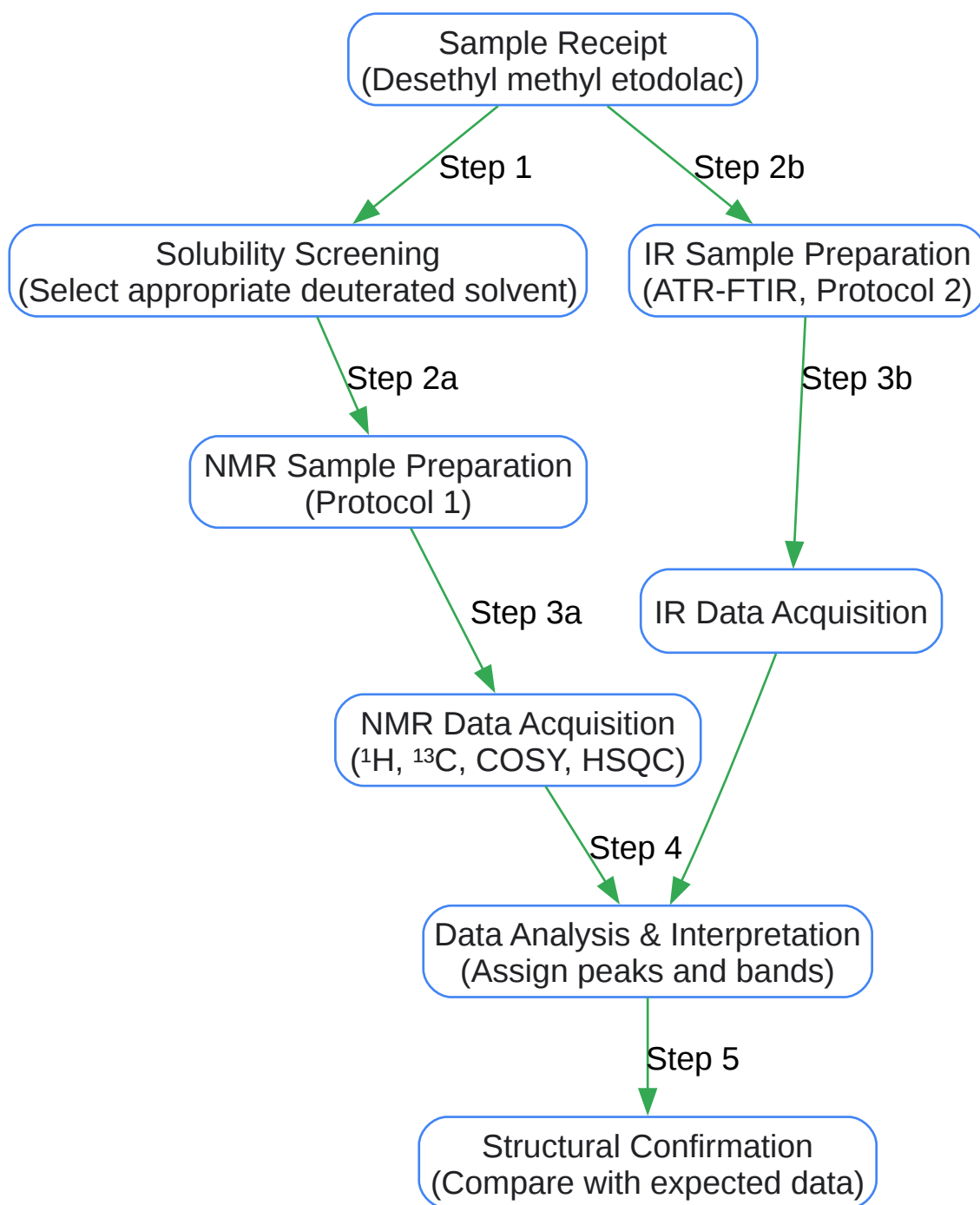


Figure 2: Overall Spectroscopic Characterization Workflow

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Caption: Figure 2: A systematic workflow for the complete spectroscopic characterization.

Conclusion

The protocols and expected data outlined in this application note provide a comprehensive framework for the spectroscopic characterization of **Desethyl methyl etodolac**. The combined use of ^1H NMR, ^{13}C NMR, and FTIR spectroscopy allows for the unambiguous confirmation of its chemical structure. The characteristic signals, including the indole N-H, the carboxylic acid O-H, the unique C1-methyl singlet in the ^1H NMR spectrum, and the carbonyl and ether bands in the IR spectrum, serve as definitive markers for identification. Adherence to these detailed methodologies will enable researchers in pharmaceutical development and quality control to confidently identify this important Etodolac-related compound.

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